

Application Notes and Protocols for HCy-Lyso Staining in Cultured Mammalian Cells

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Compound of Interest

Compound Name: **HCy-Lyso**
Cat. No.: **B15601916**

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Introduction

HCy-Lyso is a specialized fluorescent probe designed for the detection of hydroxyl radicals ($\cdot\text{OH}$) within the acidic environment of lysosomes in living cells.^{[1][2][3][4]} This probe is a valuable tool for investigating cellular processes involving oxidative stress and lysosomal function, particularly in the context of ferroptosis, a form of iron-dependent regulated cell death.^{[2][3][4]} **HCy-Lyso** operates on a "turn-on" fluorescence mechanism; it is virtually non-fluorescent until it reacts with hydroxyl radicals, leading to a significant increase in fluorescence intensity.^{[2][3]} The morpholine moiety incorporated into its structure ensures specific targeting to lysosomes.^{[3][5]} Its enhanced fluorescence in acidic conditions makes it particularly well-suited for studying lysosomal chemistry.^{[2][3][6]}

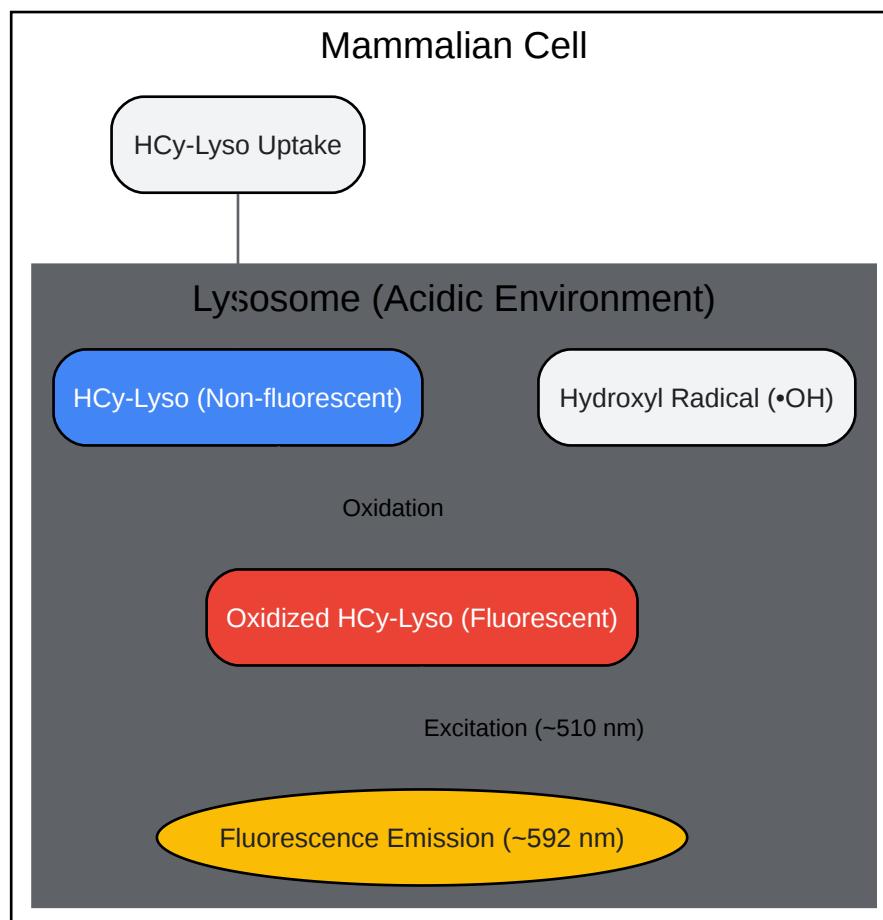
Probe Properties and Specifications

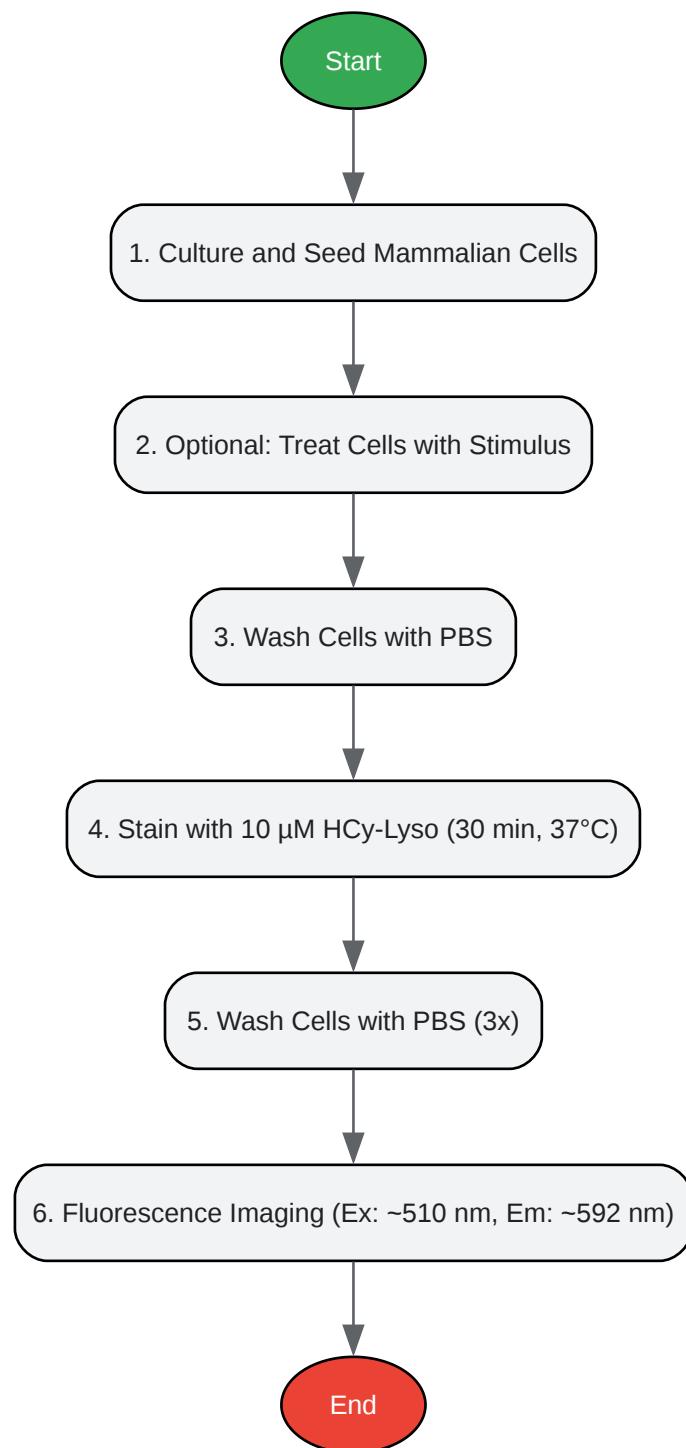
The key characteristics of the **HCy-Lyso** fluorescent probe are summarized in the table below.

Property	Value	Reference
Excitation Maximum (in low pH with $\cdot\text{OH}$)	510 nm	[1]
Emission Maximum (in low pH with $\cdot\text{OH}$)	592 nm	[1]
Molecular Formula	$\text{C}_{24}\text{H}_{30}\text{N}_2\text{O}$	[1]
Molecular Weight	362.5 g/mol	[1]
Purity	$\geq 98\%$	[1]
Solubility	Sparingly soluble in Chloroform (1-10 mg/ml)	[1]
Storage	-20°C	[1]

Mechanism of Action

HCy-Lyso's functionality is based on a specific chemical reaction with hydroxyl radicals within the acidic lumen of lysosomes. The probe consists of a hydrocyanine unit and a morpholine group. The morpholine group facilitates the accumulation of the probe within lysosomes.[\[3\]\[5\]](#) In its native state, the hydrocyanine core has a small π -conjugation system, rendering it non-fluorescent.[\[3\]](#) Upon reaction with hydroxyl radicals ($\cdot\text{OH}$), the hydrocyanine unit is oxidized to a cyanine group. This conversion extends the π -conjugation of the molecule, resulting in a significant "turn-on" fluorescent response.[\[2\]\[3\]](#) This fluorescence is further enhanced in the acidic environment (pH 4.0-5.5) of the lysosomes due to the protonation of the molecule.[\[2\]\[3\]](#)





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References

- 1. caymanchem.com [caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Rational design of a lysosome-targeted fluorescent probe for monitoring the generation of hydroxyl radicals in ferroptosis pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Rational design of a lysosome-targeted fluorescent probe for monitoring the generation of hydroxyl radicals in ferroptosis pathways - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. A lysosome-targetable fluorescent probe for the simultaneous sensing of Cys/Hcy and GSH from different emission channels - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.rsc.org [pubs.rsc.org]
- To cite this document: BenchChem. [Application Notes and Protocols for HCy-Lyo Staining in Cultured Mammalian Cells]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15601916#hcy-lyo-staining-protocol-for-cultured-mammalian-cells>]

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